

An In-Depth Technical Guide to the Synthesis of 3,5-Diethynylpyridine

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Compound of Interest

Compound Name: 3,5-Diethynylpyridine

Cat. No.: B1337693

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **3,5-diethynylpyridine**, a valuable building block in medicinal chemistry and materials science. The synthesis is presented as a two-step process, beginning with the preparation of the precursor 3,5-dibromopyridine, followed by a double Sonogashira coupling reaction to introduce the ethynyl functionalities. This whitepaper details the experimental protocols, presents quantitative data in a structured format, and includes visualizations of the synthetic pathway and experimental workflow.

Synthesis of the Precursor: 3,5-Dibromopyridine

The initial step involves the synthesis of 3,5-dibromopyridine from pyridine. This reaction proceeds via an electrophilic aromatic substitution.

Experimental Protocol: Bromination of Pyridine

A solution of pyridine in the presence of concentrated sulfuric acid and thionyl chloride is heated to reflux. Bromine is then added dropwise over an extended period. The reaction mixture is heated to 130°C. Completion of the reaction can be monitored by the disappearance of the red-brown bromine color. The crude product is isolated by steam distillation and purified by recrystallization from methanol.^[1]

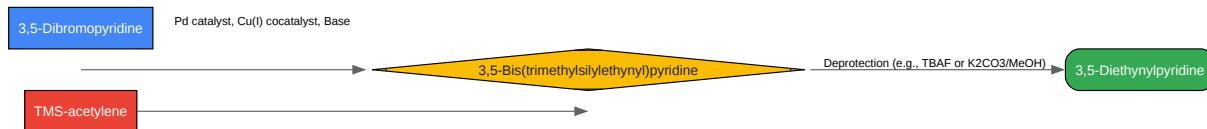
Quantitative Data: Synthesis of 3,5-Dibromopyridine

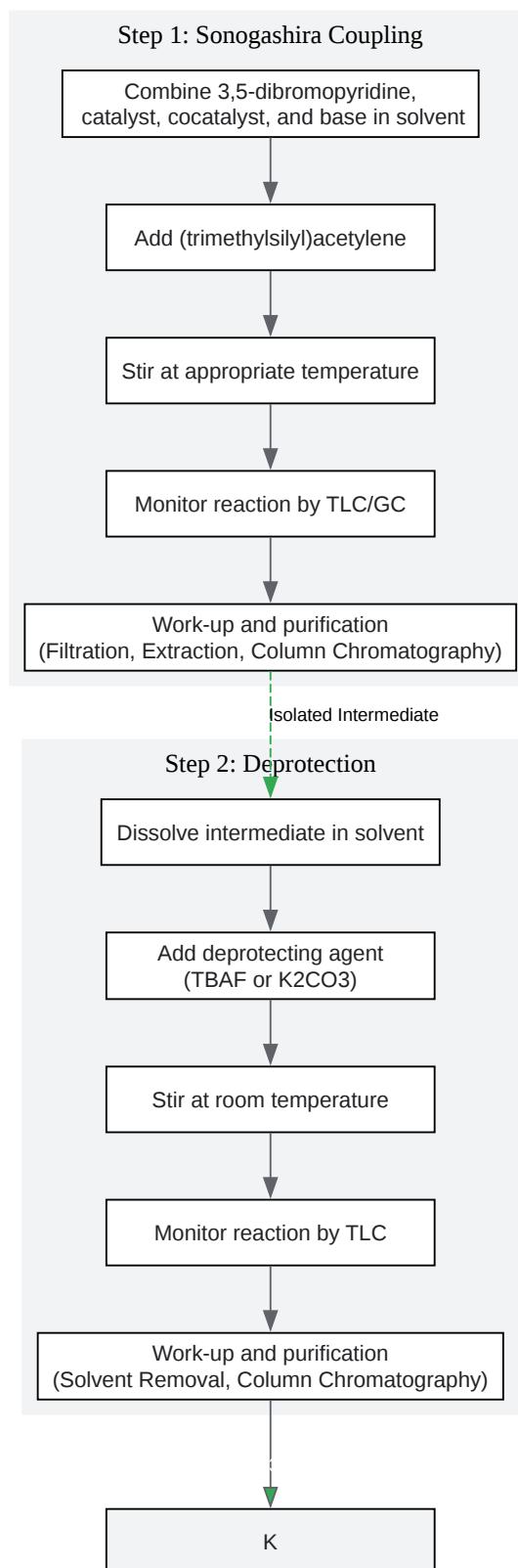
Parameter	Value	Reference
Starting Material	Pyridine	[1]
Reagents	Bromine, Concentrated Sulfuric Acid, Thionyl Chloride	[1]
Reaction Temperature	130°C	[1]
Reaction Time	10 hours (for bromine addition)	[1]
Yield	~82%	[1]

Synthesis of 3,5-Diethynylpyridine via Sonogashira Coupling

The core of the synthesis involves a palladium-catalyzed cross-coupling reaction, specifically the Sonogashira coupling. This reaction couples the 3,5-dibromopyridine with a protected acetylene, typically (trimethylsilyl)acetylene, followed by the removal of the protecting groups.

Reaction Scheme



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References

- 1. rsc.org [rsc.org]
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